Structural Benchmarking & Crystallographic Guide: 4-Amino-2-Mercaptopyrimidine-5-Carbaldehyde

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Compound of Interest

Compound Name:	*4-Amino-2-sulfanylpyrimidine-5-carbaldehyde*
CAS No.:	*105161-35-1*
Cat. No.:	*B009572*

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Executive Summary & Strategic Context

4-Amino-2-mercaptopyrimidine-5-carbaldehyde (AMPC) is a critical pharmacophore in the synthesis of folate antagonists, tyrosine kinase inhibitors (e.g., p38, Akt), and antiviral agents. Its structural duality—existing at the intersection of a reactive aldehyde, a hydrogen-bond donating amine, and a tautomerizable thiol/thione group—makes it a challenging but high-value target for solid-state characterization.

This guide provides a comparative structural analysis of AMPC against its S-alkylated and 5-cyano analogs. It establishes a crystallographic benchmark to distinguish between the biologically relevant thione tautomer and the thiol form, a distinction that fundamentally alters ligand-protein docking scores.

Comparative Structural Analysis

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To validate the quality of AMPC crystals, one must benchmark against stable analogs where the tautomeric state is chemically "locked."

The Tautomeric Benchmark

The critical structural question for AMPC is the C2–S bond order. In the solid state, 2-mercaptopyrimidines predominantly crystallize as thiones (NH + C=S) rather than thiols (N + C–SH), stabilized by intermolecular hydrogen bonding.

Feature	Target: AMPC (Thione Form)	Analog A: S-Methyl Derivative	Analog B: 5-Cyano Derivative
Chemical State	Dynamic Tautomer (Thione dominant)	Locked Thiol (S-Me)	Dynamic Tautomer
C2–S Bond Length	1.67 – 1.69 Å (Double bond character)	1.75 – 1.78 Å (Single bond character)	~1.68 Å
H-Bond Donor	N1–H and N4–H	N4–H only (N1 is acceptor)	N1–H and N4–H
Crystal Packing	Centrosymmetric Dimers (R2,2(8) motif)	Linear Chains / Pi-Stacking	Planar Sheets
Space Group	Typically P21/c or P-1	Typically P21/n	P21/c

> *Critical Insight: If your X-ray refinement yields a C2–S bond length >1.72 Å for AMPC, suspect either S-oxidation (sulfinic acid contaminant) or incorrect tautomer assignment during refinement.*

Intramolecular Dynamics

Unlike the 5-cyano analog, AMPC possesses a 5-carbaldehyde group capable of forming a Resonance-Assisted Hydrogen Bond (RAHB) with the 4-amino group.

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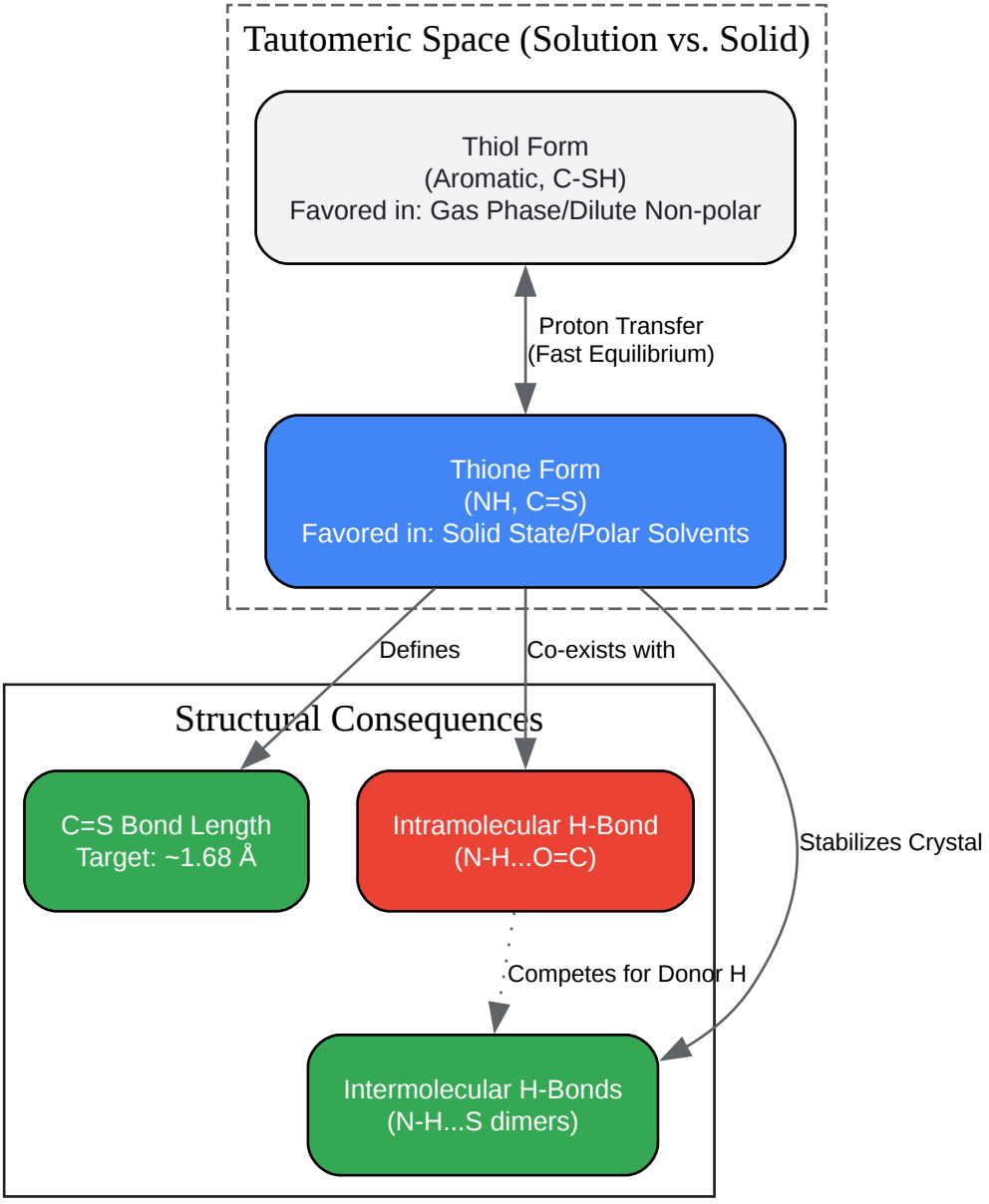
- Interaction: N4–H ... O=C5
- Effect: This locks the aldehyde coplanar with the pyrimidine ring, significantly reducing the entropic penalty during protein binding but reducing solubility in non-polar solvents.

Tautomeric Equilibrium & Interaction Logic

The following diagram illustrates the structural logic governing the synthesis and solid-state behavior of AMPC.



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Caption: Figure 1. Tautomeric equilibrium favoring the Thione form in the solid state, driving specific bond-length metrics and crystal packing motifs.

Experimental Protocols

To generate high-quality crystals suitable for X-ray diffraction, one must control the kinetics of the thione-thiol equilibrium.

Synthesis of Crude AMPC

Note: Direct formylation of 4-amino-2-mercaptopyrimidine is difficult due to S-attack. The preferred route is ring closure.

- Reagents: Ethyl ethoxymethylenecyanoacetate (1.0 eq), Thiourea (1.1 eq), Sodium Ethoxide (1.2 eq), Ethanol (Abs).
- Reaction:
  - Dissolve NaOEt in ethanol. Add thiourea.
  - Add Ethyl ethoxymethylenecyanoacetate dropwise at 0°C.
  - Reflux for 4–6 hours. The intermediate (ethyl ester or nitrile) precipitates.
  - Modification for Aldehyde: The resulting 5-cyano or 5-ester intermediate is subjected to controlled reduction (DIBAL-H) or, more commonly, the starting material is changed to 2-(ethoxymethylene)malonaldehyde (if stable) or a Vilsmeier-Haack formylation is attempted on the S-protected analog followed by deprotection.
  - Alternative: Hydrolysis of the acetal formed from 3,3-diethoxypropanenitrile and thiourea.

Crystallization Protocol (Self-Validating)

This protocol ensures the Thione polymorph is obtained.

- Solvent System: Dimethylformamide (DMF) / Water or DMSO / Ethanol.

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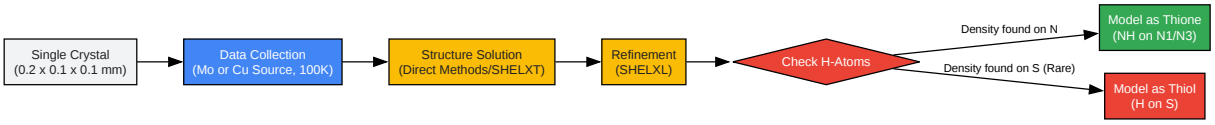
- Method: Slow Evaporation / Anti-solvent Diffusion.

Step-by-Step:

- Dissolution: Dissolve 50 mg of crude AMPC in 2 mL of hot DMF (approx. 80°C). Ensure complete dissolution; filter through a 0.45 µm PTFE syringe filter to remove nucleation sites.
- Equilibration: Place the vial in a larger jar containing 10 mL of Ethanol (Anti-solvent). Cap the outer jar tightly (Vapor Diffusion).
- Growth: Allow to stand undisturbed at room temperature for 7–14 days.
- Validation (The Check):
  - Visual: Crystals should be pale yellow prisms.
  - IR Check: Look for the C=S stretch at ~1240–1250 cm^{-1}.[1] If absent (and S-H stretch at 2550 cm^{-1} is present), you have the thiol form (rare) or oxidation.

Crystallographic Workflow & Data Reduction

The following workflow outlines the decision tree for processing the X-ray data.



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Caption: Figure 2. Crystallographic decision tree. The critical step is the assignment of electron density peaks near N1/N3 vs S2 during refinement.

Data Processing Parameters (Reference Values)

When refining your structure, compare against these expected values for the Thione form:

- Space Group: Monoclinic

  (Most probable for planar heterocycles).

- Z: 4

- R-factor: < 5.0% indicates high quality.

- Goodness of Fit (GoF): ~1.0.

References

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  - Tiekink, E. R. T. (1989). Crystal structure of 2-thiouracil. Zeitschrift für Kristallographie. (Key reference for C=S bond lengths in pyrimidines).
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Sources

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